

4-methylbenzoic acid butyl ester molecular weight and formula

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Compound of Interest

Compound Name: 4-methylbenzoic acid butyl ester

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An In-depth Technical Guide to 4-Methylbenzoic Acid Butyl Ester

This technical guide provides a detailed overview of the chemical properties of **4-methylbenzoic acid butyl ester**, tailored for researchers, scientists, and professionals in drug development. This document outlines its molecular formula, weight, and a hypothetical experimental protocol for its synthesis, presented with clear data visualization and structured methodologies.

Core Molecular Data

4-Methylbenzoic acid butyl ester, also known as butyl p-toluate, is an organic compound with the IUPAC name butyl 4-methylbenzoate.^[1] It is characterized by a butyl group esterified with 4-methylbenzoic acid.

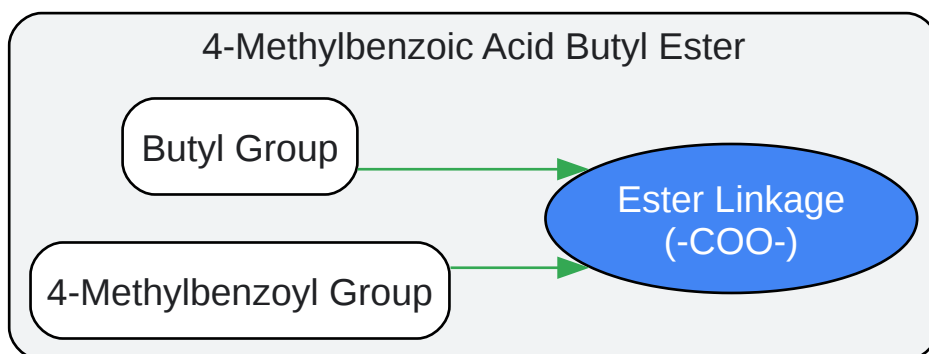
Quantitative Molecular Information

The fundamental molecular data for **4-methylbenzoic acid butyl ester** is summarized in the table below for straightforward reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1]
Molecular Weight	192.25 g/mol	[1]
IUPAC Name	butyl 4-methylbenzoate	[1]

Molecular Structure and Components

The structure of **4-methylbenzoic acid butyl ester** consists of a central carboxyl group linking a p-tolyl group and a butyl group. The diagram below illustrates the logical relationship between these constituent parts.



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Diagram of the molecular components of **4-methylbenzoic acid butyl ester**.

Hypothetical Experimental Protocol: Fischer Esterification Synthesis

The following section details a hypothetical experimental workflow for the synthesis of **4-methylbenzoic acid butyl ester** via Fischer esterification. This method involves the acid-catalyzed reaction between 4-methylbenzoic acid and butanol.

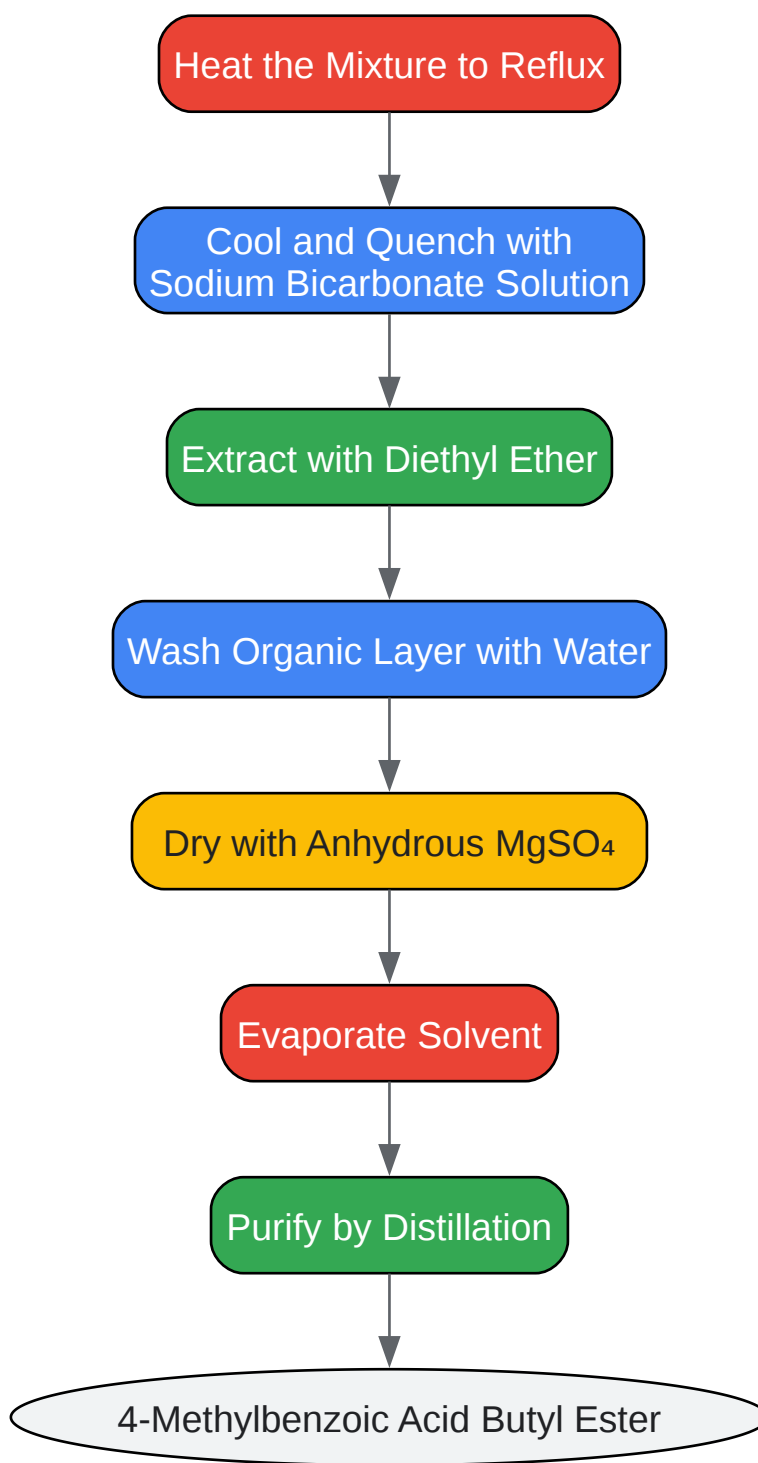
Materials and Reagents

- 4-Methylbenzoic acid

- n-Butanol
- Concentrated Sulfuric Acid (catalyst)
- Sodium Bicarbonate solution (5% w/v)
- Anhydrous Magnesium Sulfate
- Diethyl Ether
- Deionized Water

Experimental Workflow Diagram

The logical flow of the synthesis and purification process is depicted in the diagram below.



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Hypothetical workflow for the synthesis of **4-methylbenzoic acid butyl ester**.

Detailed Step-by-Step Procedure

- **Reaction Setup:** In a round-bottom flask, combine 4-methylbenzoic acid and an excess of n-butanol.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Heat the reaction mixture to reflux for several hours to drive the esterification to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, carefully neutralize the excess acid by washing the mixture with a 5% sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- **Washing:** Wash the combined organic layers with deionized water to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by vacuum distillation to obtain pure **4-methylbenzoic acid butyl ester**.

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References

- 1. 4-Methylbenzoic acid butyl ester | C₁₂H₁₆O₂ | CID 87994 - PubChem [pubchem.ncbi.nlm.nih.gov]

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